

5-Methyltriazolo[1,5-a]pyrimidin-7-amine handling and storage guidelines

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Compound of Interest

Compound Name: 5-Methyl[1,2,4]triazolo[1,5-a]pyrimidin-7-amine

Cat. No.: B1218844

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Technical Support Center: 5-Methyltriazolo[1,5-a]pyrimidin-7-amine

This technical support center provides essential guidelines for the handling and storage of 5-Methyltriazolo[1,5-a]pyrimidin-7-amine (CAS: 33376-96-4), tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 5-Methyltriazolo[1,5-a]pyrimidin-7-amine?

A1: Based on available safety data for similar compounds, 5-Methyltriazolo[1,5-a]pyrimidin-7-amine is anticipated to cause skin, eye, and respiratory tract irritation. It is crucial to handle the compound with appropriate personal protective equipment (PPE) to avoid direct contact and inhalation.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When working with 5-Methyltriazolo[1,5-a]pyrimidin-7-amine, it is recommended to use standard laboratory PPE, including safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves. All handling of the solid material should be performed in a well-ventilated area, preferably within a chemical fume hood to minimize the risk of inhalation.

Q3: How should I properly store 5-Methyltriazolo[1,5-a]pyrimidin-7-amine?

A3: The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. While a specific temperature range for this exact compound is not consistently reported, for structurally related compounds, storage at refrigerated temperatures (2°C - 8°C) is sometimes recommended.^[1] Always refer to the supplier's specific recommendations if available.

Q4: What should I do in case of accidental exposure (e.g., skin contact, eye contact, inhalation)?

A4: In case of accidental exposure, follow these first-aid measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove any contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Promptly flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If they are not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Q5: Are there any known chemical incompatibilities with this compound?

A5: Specific incompatibility data for 5-Methyltriazolo[1,5-a]pyrimidin-7-amine is limited. However, as a general precaution for similar chemical structures, it is advisable to avoid strong oxidizing agents.

Troubleshooting Guide

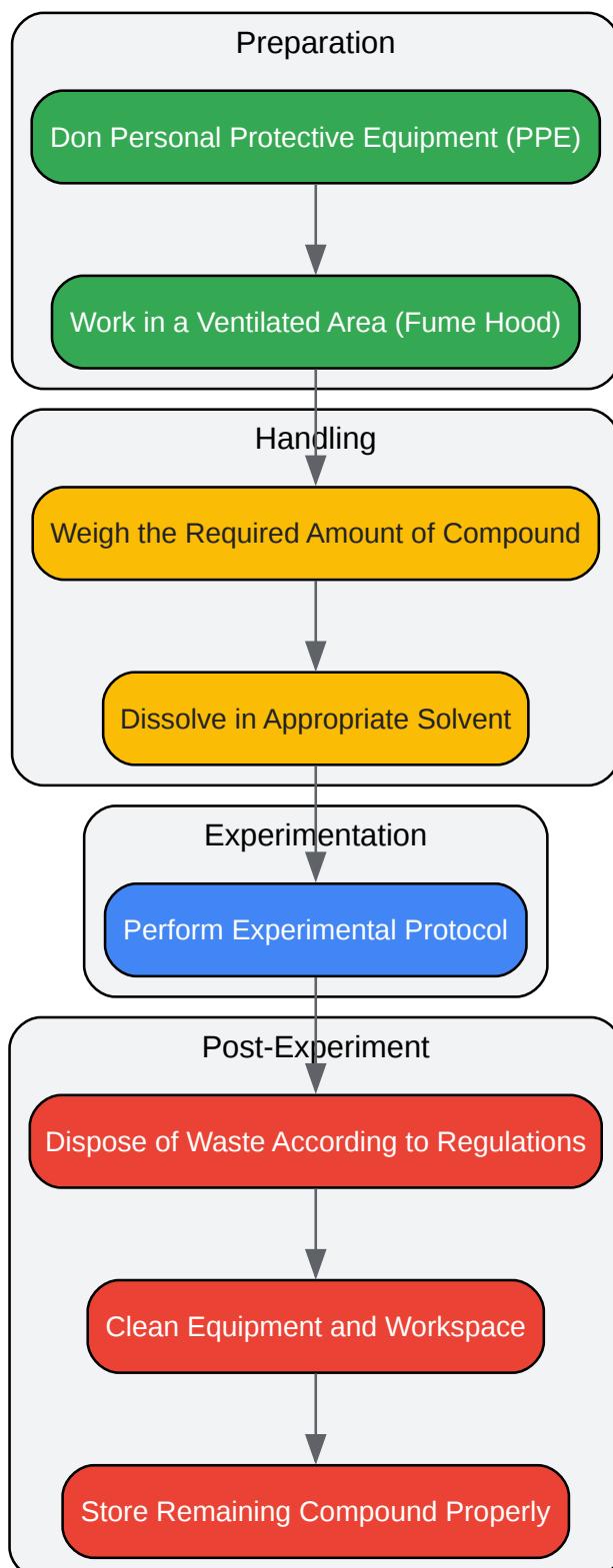
Issue	Possible Cause	Recommended Solution
Compound has changed color or appears clumpy.	Improper storage leading to moisture absorption or degradation.	Ensure the container is always tightly sealed when not in use. Store in a desiccator if the environment is humid. If degradation is suspected, it is advisable to use a fresh batch for experiments.
Difficulty in dissolving the compound.	Use of an inappropriate solvent.	The solubility of 5-Methyltriazolo[1,5-a]pyrimidin-7-amine may vary. Consult chemical literature for appropriate solvents. Gentle heating or sonication may aid in dissolution, but be cautious of potential degradation at elevated temperatures.
Inconsistent experimental results.	Potential degradation of the compound due to improper handling or storage.	Always handle the compound in a controlled environment (e.g., fume hood) to prevent contamination. Ensure consistent storage conditions. For sensitive experiments, consider aliquoting the compound upon receipt to minimize freeze-thaw cycles and exposure to the atmosphere.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₆ H ₇ N ₅	ChemUniverse
Molecular Weight	149.16 g/mol	ChemUniverse
CAS Number	33376-96-4	ChemUniverse
Recommended Storage	Store in a cool, dry, well-ventilated place. For related compounds, 2°C - 8°C is suggested.	Cole-Parmer, Biosynth [1] [2]

Experimental Workflow

Below is a generalized workflow for the safe handling and use of 5-Methyltriazolo[1,5-a]pyrimidin-7-amine in a laboratory setting.



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Caption: General laboratory workflow for handling 5-Methyltriazolo[1,5-a]pyrimidin-7-amine.

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References

- 1. [1,2,4]Triazolo[1,5-a]pyrimidin-7-amine | 5915-16-2 | FT126840 [biosynth.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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